

Eicosyltriethylammonium Bromide: A Technical Whitepaper

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Compound of Interest

Compound Name: *Eicosyltriethylammonium bromide*

Cat. No.: *B562210*

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CAS Number: 75222-49-0

For Researchers, Scientists, and Drug Development Professionals

Abstract

Eicosyltriethylammonium bromide, a quaternary ammonium compound (QAC), is characterized by a twenty-carbon alkyl chain (eicosyl) and a triethylammonium head group. While specific experimental data for this compound is limited in publicly accessible literature, its structural class suggests significant potential in applications ranging from organic synthesis to materials science and antimicrobial research. This technical guide provides a summary of the available data for **eicosyltriethylammonium bromide** and extrapolates its likely properties and mechanisms of action based on extensive research into structurally related long-chain quaternary ammonium compounds. This document aims to serve as a foundational resource for researchers and professionals in drug development and materials science, offering insights into its potential applications, experimental evaluation, and underlying principles of its chemical and biological activity.

Chemical and Physical Properties

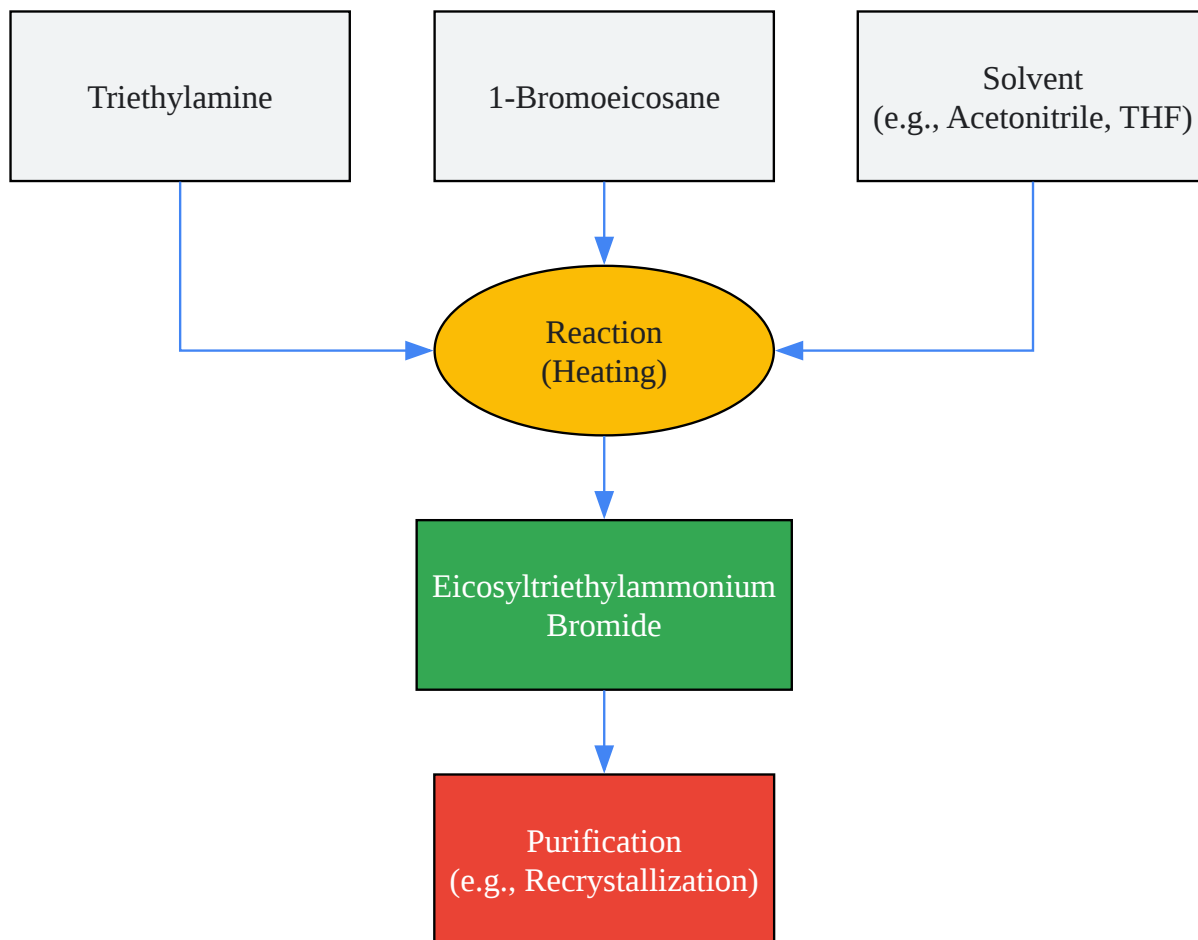
Quantitative experimental data for **eicosyltriethylammonium bromide** is not widely available in published literature. The following table summarizes the known information.^{[1][2][3][4][5]} The lack of specific data points like melting and boiling points is common for specialized long-chain quaternary ammonium salts that may not have undergone extensive physical characterization.

Property	Value	Source
CAS Number	75222-49-0	[1] [2] [3] [4] [5]
Molecular Formula	C26H56BrN	[1] [2]
Molecular Weight	462.63 g/mol	[2]
Synonyms	N,N,N-Triethyl-1-eicosanaminium Bromide, n-Eicosyltriethylammonium Bromide	[1] [4]
Appearance	Not Available	
Melting Point	N/A	[1]
Boiling Point	N/A	[1]
Solubility	Inferred to have low solubility in water and higher solubility in organic solvents.	[6]
Storage Temperature	Room temperature or 2-8°C Refrigerator has been suggested by suppliers.	[4] [5]

Synthesis

Eicosyltriethylammonium bromide is primarily noted as a compound useful in organic synthesis.[\[4\]](#) The synthesis of similar quaternary ammonium bromides can be generalized as the quaternization of a tertiary amine with an alkyl halide. In this case, it would involve the reaction of triethylamine with 1-bromoeicosane.

A general synthetic workflow is depicted below:



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Caption: Generalized synthesis workflow for **Eicosyltriethylammonium Bromide**.

Potential Applications and Biological Activity

While direct studies on **eicosyltriethylammonium bromide** are scarce, the broader class of long-chain QACs is well-researched, particularly for their surfactant and antimicrobial properties.

Surfactant Properties

QACs with long alkyl chains are cationic surfactants. The positively charged headgroup and the long hydrophobic tail allow them to reduce surface tension and form micelles in solution. These

properties are fundamental to their use as detergents, emulsifiers, and phase-transfer catalysts.

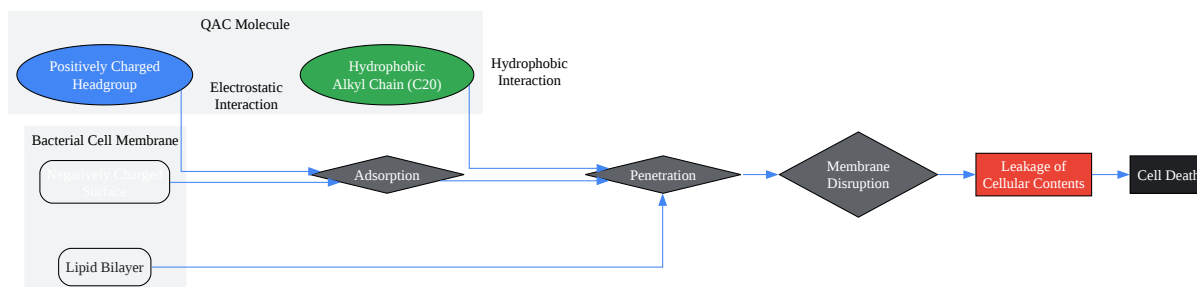
Antimicrobial and Cytotoxic Activity

Long-chain QACs are known to exhibit potent antimicrobial activity against a broad spectrum of bacteria, fungi, and viruses.^{[7][8][9]} The primary mechanism of action involves the disruption of the cell membrane. The positively charged ammonium headgroup interacts with the negatively charged components of the bacterial cell wall, while the long hydrophobic tail penetrates the lipid bilayer, leading to membrane disorganization, leakage of cellular contents, and ultimately cell death.^{[9][10]}

The length of the alkyl chain is a critical determinant of antimicrobial efficacy. Generally, QACs with chain lengths between C12 and C16 show the highest activity against both Gram-positive and Gram-negative bacteria.^[9] While the C20 chain of **eicosyltriethylammonium bromide** is longer, it is still expected to possess antimicrobial properties, though its optimal target spectrum might differ.

It is important to note that the same properties that confer antimicrobial activity also lead to cytotoxicity in mammalian cells.^[11] The disruption of cell membranes is a non-specific mechanism. Therefore, the therapeutic application of such compounds requires a careful balance between efficacy and toxicity.

The proposed mechanism of antimicrobial action is illustrated in the following diagram:



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Caption: Proposed mechanism of antimicrobial action for long-chain QACs.

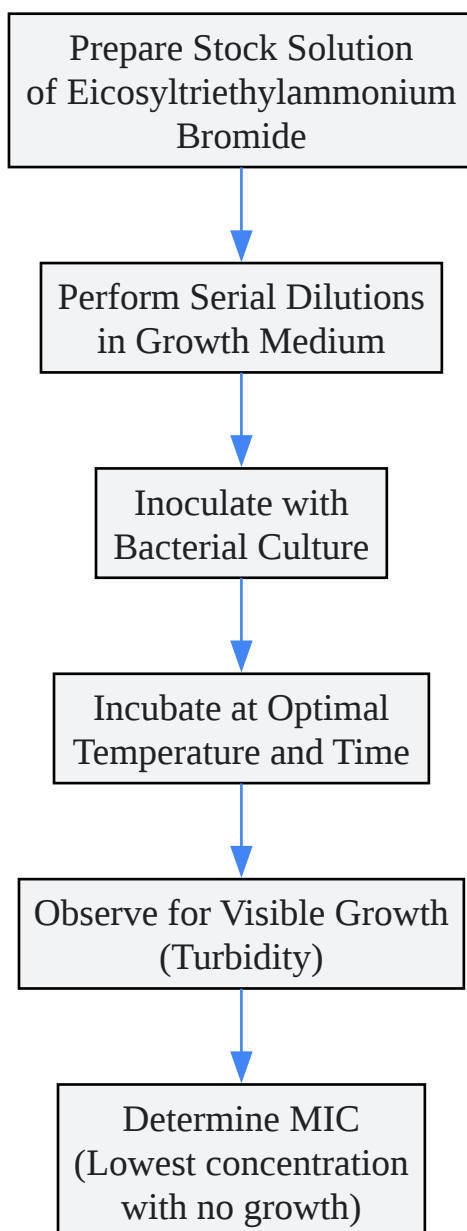
Experimental Protocols

Given the lack of specific experimental data for **eicosyltriethylammonium bromide**, this section outlines general protocols used to assess the key properties of long-chain QACs.

Determination of Minimum Inhibitory Concentration (MIC)

This protocol is used to determine the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.

Workflow:



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Caption: Workflow for Minimum Inhibitory Concentration (MIC) assay.

Methodology:

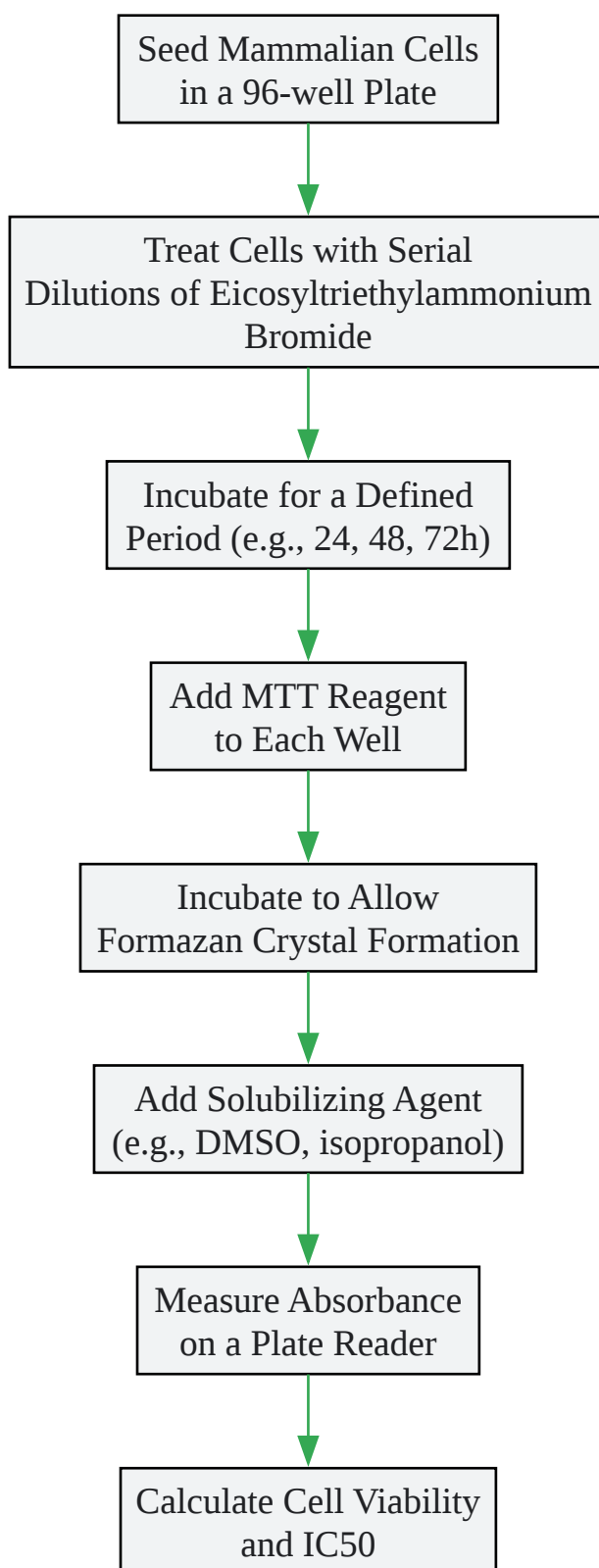
- Preparation of Stock Solution: Dissolve a known weight of **eicosyltriethylammonium bromide** in a suitable solvent (e.g., sterile deionized water or DMSO) to create a high-concentration stock solution.

- **Serial Dilutions:** In a 96-well microtiter plate, perform a two-fold serial dilution of the stock solution in a liquid growth medium (e.g., Mueller-Hinton broth for bacteria).
- **Inoculation:** Add a standardized suspension of the test microorganism (e.g., *Staphylococcus aureus*, *Escherichia coli*) to each well.
- **Incubation:** Incubate the plate under conditions optimal for the growth of the microorganism (e.g., 37°C for 18-24 hours for most bacteria).
- **Observation and MIC Determination:** After incubation, visually inspect the wells for turbidity. The MIC is the lowest concentration of the compound at which no visible growth is observed.

Cytotoxicity Assay (MTT Assay)

This colorimetric assay is used to assess the metabolic activity of cells and is a common method for measuring the cytotoxicity of a compound.

Workflow:



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Caption: Workflow for MTT cytotoxicity assay.

Methodology:

- **Cell Seeding:** Plate mammalian cells (e.g., HeLa, HEK293) in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Remove the growth medium and replace it with a fresh medium containing various concentrations of **eicosyltriethylammonium bromide**. Include untreated control wells.
- **Incubation:** Incubate the cells for a specific duration (e.g., 24, 48, or 72 hours).
- **MTT Addition:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for a few hours. Viable cells with active metabolism will reduce the yellow MTT to purple formazan crystals.
- **Solubilization:** Dissolve the formazan crystals by adding a solubilizing agent, such as DMSO or acidified isopropanol.
- **Absorbance Measurement:** Measure the absorbance of the solution in each well using a microplate reader at a specific wavelength (typically around 570 nm).
- **Data Analysis:** Calculate the percentage of cell viability relative to the untreated control. The IC₅₀ value (the concentration that inhibits 50% of cell growth) can be determined by plotting cell viability against the compound concentration.

Safety and Handling

Specific safety data for **eicosyltriethylammonium bromide** is not readily available. However, based on the properties of similar long-chain QACs, the following precautions are recommended:

- **Skin and Eye Irritation:** QACs can be irritating to the skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- **Respiratory Irritation:** Avoid inhaling dust or aerosols. Handle in a well-ventilated area or with respiratory protection.

- Hygroscopicity: Some QACs are hygroscopic. Store in a tightly sealed container in a dry place.

For detailed safety information, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Eicosyltriethylammonium bromide is a long-chain quaternary ammonium compound with potential applications in organic synthesis and as a cationic surfactant. While specific experimental data is limited, its structural characteristics strongly suggest that it possesses antimicrobial and cytotoxic properties, similar to other well-studied long-chain QACs. The information and generalized protocols provided in this technical guide offer a starting point for researchers and drug development professionals interested in exploring the properties and potential applications of this compound. Further experimental investigation is necessary to fully characterize its physicochemical properties, biological activity, and safety profile.

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References

- 1. Cas 75222-49-0, EICOSYLTRIETHYLAMMONIUM BROMIDE | lookchem [lookchem.com]
- 2. scbt.com [scbt.com]
- 3. EICOSYLTRIETHYLAMMONIUM BROMIDE | 75222-49-0 [m.chemicalbook.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. calpaclab.com [calpaclab.com]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. agritechchem.com [agritechem.com]
- 8. researchgate.net [researchgate.net]

- 9. Biological Activity of Quaternary Ammonium Salts and Their Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Effects of Quaternary Ammonium Chain Length on Antibacterial Bonding Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Cytotoxicity of Organic Surface Coating Agents Used for Nanoparticles Synthesis and Stability - PMC [pmc.ncbi.nlm.nih.gov]
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